

# Unveiling the Molecular Identity of a Potent Synthetic Cannabinoid

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## Compound of Interest

Compound Name: *Mdmb-chmica*

Cat. No.: *B608949*

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The full chemical name for the synthetic cannabinoid commonly known as **MDMB-CHMICA** is methyl 2-(1-(cyclohexylmethyl)-1H-indole-3-carboxamido)-3,3-dimethylbutanoate<sup>[1][2]</sup>. This compound is also systematically named methyl 2-[[1-(cyclohexylmethyl)-1H-indole-3-carbonyl]amino]-3,3-dimethylbutanoate<sup>[3]</sup>. It belongs to the indole-based class of synthetic cannabinoids and is recognized for its high potency as an agonist of the CB<sub>1</sub> receptor<sup>[4]</sup>.

It is important to distinguish **MDMB-CHMICA** from a structurally similar compound, MDMB-CHMINACA, which is an indazole-based synthetic cannabinoid. The IUPAC name for MDMB-CHMINACA is Methyl (2S)-2-{[1-(cyclohexylmethyl)-1H-indazol-3-yl]formamido}-3,3-dimethylbutanoate<sup>[5]</sup>. The core of **MDMB-CHMICA** is an indole structure, whereas MDMB-CHMINACA possesses an indazole core, leading to different chemical and pharmacological properties.

**MDMB-CHMICA** has been identified in designer drug products and is often sold online under various names, which can lead to confusion. Initially, it was marketed under the name "MMB-CHMINACA"<sup>[4]</sup>. The abbreviation **MDMB-CHMICA** is derived from its chemical structure: 'MDMB' for methyl-dimethylbutanoate, 'CHM' for cyclohexylmethyl, 'I' for indole, and 'CA' for carboxamide.

This substance is classified as a Schedule I controlled substance in the United States, indicating no currently accepted medical use and a high potential for abuse<sup>[2]</sup>. Researchers and drug development professionals require precise chemical identification to understand its

pharmacological and toxicological profiles, develop analytical detection methods, and assess its impact on public health.

A comprehensive technical guide on **MDMB-CHMICA** would delve into its synthesis, receptor binding affinities, metabolic pathways, and the detailed experimental protocols used to determine these characteristics. Such a guide would be invaluable for the scientific community in addressing the challenges posed by the continuous emergence of new psychoactive substances.

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## References

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